

An In-depth Technical Guide to Zinc Arsenite

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Compound of Interest

Compound Name: Zinc arsenite
CAS No.: 28837-97-0
Cat. No.: B13824712

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **zinc arsenite**, focusing on its chemical properties, synthesis, and toxicological profile. The information is intended for a scientific audience and is structured to facilitate research and development activities.

Chemical Identity and Molecular Formula

Zinc arsenite is an inorganic compound containing zinc and the arsenite anion. The most commonly cited chemical formula for this compound, corresponding to CAS number 10326-24-6, is that of zinc metaarsenite, $\text{Zn}(\text{AsO}_2)_2$.^{[1][2]} It is important to distinguish **zinc arsenite** from related compounds such as zinc arsenate ($\text{Zn}_3(\text{AsO}_4)_2$), where arsenic is in a higher oxidation state (+5), and zinc arsenide (Zn_3As_2), which is a binary alloy.^{[3][4]}

This document focuses exclusively on zinc metaarsenite, $\text{Zn}(\text{AsO}_2)_2$. It is a colorless to white powder that is insoluble in water but soluble in acids.^{[1][5]}

Physicochemical Properties

Quantitative experimental data for **zinc arsenite** is sparse in publicly available literature. The following tables summarize the available computed and experimental properties.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Reference
IUPAC Name	zinc oxoarsinite	[1]
CAS Number	10326-24-6	[1]
Molecular Formula	$\text{Zn}(\text{AsO}_2)_2$	[1] [2]
Molecular Weight	279.2 g/mol	[1]
InChI	InChI=1S/2AsHO2.Zn/c22-1-3;/h2(H,2,3);/q;,+2/p-2	[1]
InChIKey	USWSXCHQCPHCDI-UHFFFAOYSA-L	[1]
Canonical SMILES	<chem>[O-][As]=O.[O-][As]=O.[Zn+2]</chem>	[1]

Table 2: Experimental and Qualitative Properties

Property	Value / Description	Reference
Physical Description	Colorless solid or white powder.	[1]
Solubility	Insoluble in water; Soluble in acids.	[5]
Reactivity	Possesses weak oxidizing or reducing powers. Not water-reactive.	[1][2]
Thermal Stability	Non-combustible, but may decompose upon heating to produce corrosive and/or toxic fumes of arsenic and zinc oxide.	[1][5]
Melting Point	Data not available.	[5]
Boiling Point	Data not available.	[5]
Density	Data not available.	[5]

Synthesis of Zinc Arsenite

Detailed modern synthetic procedures for **zinc arsenite** are not widely published. However, a historical method provides a basis for its preparation via the reaction of zinc oxide and arsenious oxide in an aqueous medium.[6]

Experimental Protocol

The following protocol is a representative procedure derived from the method described by C. D. Vreeland in U.S. Patent 1,296,344.[6] This should be considered a foundational method requiring optimization and rigorous characterization.

Objective: To synthesize **zinc arsenite**, $\text{Zn}(\text{AsO}_2)_2$, via precipitation from zinc oxide and arsenious oxide.

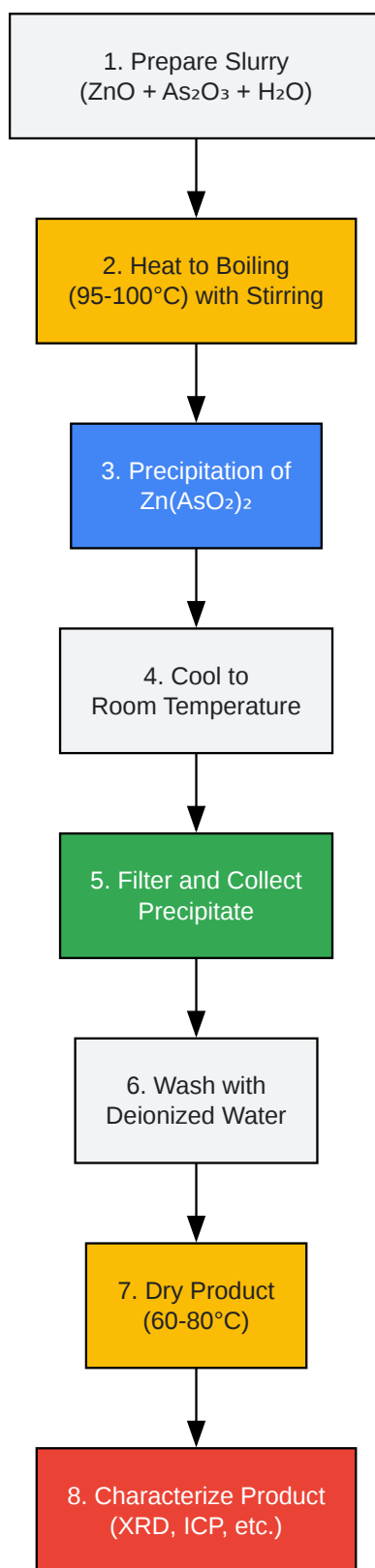
Materials:

- Zinc oxide (ZnO), reagent grade
- Arsenious oxide (As₂O₃), reagent grade
- Deionized water

Procedure:

- **Preparation of Reaction Mixture:** Prepare an aqueous slurry containing stoichiometric amounts of zinc oxide and arsenious oxide. The balanced reaction is: $\text{ZnO} + \text{As}_2\text{O}_3 \rightarrow \text{Zn(AsO}_2)_2$ For example, combine 81.38 g of ZnO (1 mole) and 197.84 g of As₂O₃ (1 mole) in a reaction vessel with 1-2 L of deionized water.
- **Reaction:** Heat the mixture to near boiling (approximately 95-100 °C) with continuous stirring. Maintain this temperature to facilitate the dissolution of the oxides—arsenious oxide being the more soluble—and promote the reaction.[6] The insoluble **zinc arsenite** will precipitate out of the solution. The reaction should be allowed to proceed for several hours to ensure completion.
- **Precipitate Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. Collect the white precipitate by filtration (e.g., using a Büchner funnel).
- **Washing:** Wash the collected precipitate thoroughly with deionized water to remove any unreacted soluble starting materials.
- **Drying:** Dry the final product in a drying oven at a moderate temperature (e.g., 60-80 °C) until a constant weight is achieved.
- **Characterization:** The identity and purity of the resulting **zinc arsenite** should be confirmed using modern analytical techniques such as X-ray Diffraction (XRD), Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for elemental analysis, and Fourier-Transform Infrared Spectroscopy (FTIR).

Visualization of Experimental Workflow



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Caption: Workflow for the synthesis of **zinc arsenite** from oxide precursors.

Applications

The primary documented uses for **zinc arsenite** are as an insecticide and a wood preservative. [1][5] Its application in these areas leverages its high toxicity to insects and decay-causing microorganisms. Due to its classification as a human carcinogen, its use as a pesticide is no longer prevalent in many regions.[5]

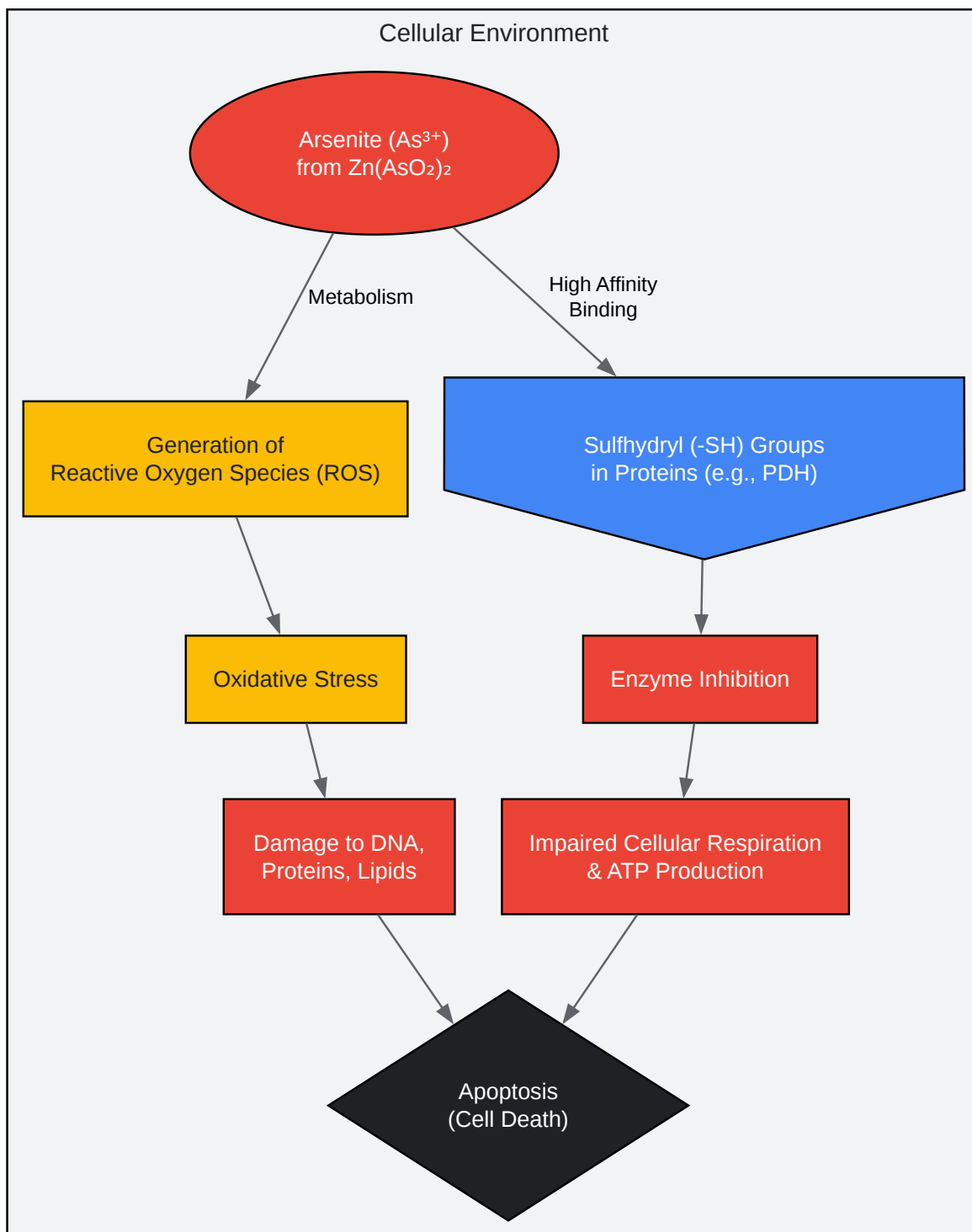
Toxicological Profile and Mechanism of Action

Zinc arsenite's toxicity is primarily attributed to the arsenite (As^{3+}) ion. Inorganic trivalent arsenic compounds are significantly more toxic than their pentavalent (As^{5+}) counterparts.[7] The mechanism of toxicity is multifaceted and involves the induction of severe cellular stress.

Key Toxicological Mechanisms:

- **Induction of Oxidative Stress:** Arsenite metabolism leads to the generation of reactive oxygen species (ROS) such as superoxide and hydrogen peroxide.[7] This overwhelms the cell's antioxidant defenses, leading to oxidative damage to lipids, proteins, and DNA.
- **Enzyme Inhibition via Sulfhydryl Binding:** Trivalent arsenic has a high affinity for sulfhydryl (-SH) groups, particularly dithiol groups found in proteins.[7][8] It can covalently bind to and inactivate critical enzymes. A key target is the pyruvate dehydrogenase (PDH) complex, which is vital for cellular respiration.[8] Inhibition of PDH disrupts the citric acid cycle and impairs ATP production.
- **Mitochondrial Dysfunction:** By inducing oxidative stress and inhibiting key respiratory enzymes, arsenite disrupts mitochondrial function, which can trigger the intrinsic pathway of apoptosis (programmed cell death).[7]

Visualization of Toxicological Pathway



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Caption: Key molecular mechanisms of arsenite-induced cellular toxicity.

Safety and Handling

Zinc arsenite is classified as highly toxic and is a confirmed human carcinogen.[5] It may be fatal if inhaled, swallowed, or absorbed through the skin.[5] Extreme caution must be exercised when handling this compound.

- **Personal Protective Equipment (PPE):** A full suite of PPE, including chemical-resistant gloves, a lab coat, and safety goggles, is mandatory. Work should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- **Handling:** Avoid creating dust. Use appropriate containment procedures for weighing and transferring the solid.
- **Disposal:** All waste containing **zinc arsenite** must be disposed of as hazardous waste according to local, state, and federal regulations.

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